

In-Depth Technical Guide: Safety, Handling, and MSDS for 3-Propionylindole

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Compound of Interest

Compound Name: 1-(1H-Indol-3-yl)propan-1-one

Cat. No.: B101217

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from publicly available safety data and general laboratory safety protocols. No specific, comprehensive Safety Data Sheet (SDS) from a manufacturer was available for 3-propionylindole (CAS No. 22582-68-9) at the time of publication. The information provided herein should be used as a guide and supplemented by a thorough, substance-specific risk assessment before handling.

Chemical Identification

Identifier	Value
Common Name	3-Propionylindole
Systematic Name	1-(1H-indol-3-yl)propan-1-one
CAS Number	22582-68-9
Molecular Formula	C ₁₁ H ₁₁ NO
Molecular Weight	173.21 g/mol
Structure	(A structural representation would be included here in a full whitepaper)

Hazard Identification and Classification

3-Propionylindole is classified as a hazardous substance. The following table summarizes its hazard statements as per the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Hazard Statement	Signal Word
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	Warning
Serious eye damage/eye irritation (Category 1)	H318: Causes serious eye damage	Danger
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation	Warning

Hazard Pictograms:

(Pictograms for "Corrosion," "Exclamation Mark," and "Health Hazard" would be displayed here in a full whitepaper)

Safe Handling and Storage

Due to the hazardous nature of 3-propionylindole, stringent adherence to safety protocols is mandatory.

3.1. Handling:

- Work with this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Avoid the generation and inhalation of dust.[\[1\]](#)
- Prevent contact with skin and eyes by wearing appropriate personal protective equipment.
- Keep away from sources of ignition as many organic substances are flammable.[\[1\]](#)

- Wash hands thoroughly after handling.

3.2. Storage:

- Store in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store separately from incompatible materials such as strong oxidizing agents.
- Follow all institutional and regulatory guidelines for the storage of hazardous materials.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure. The following table outlines the recommended PPE for handling 3-propionylindole.

PPE Category	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A face shield should be worn in situations with a splash hazard. [2]	To protect eyes from dust particles and potential splashes, which can cause serious eye damage.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn. Inspect gloves for integrity before each use.	To prevent skin contact, as the compound is a known skin irritant. [2]
Body Protection	A full-length, buttoned laboratory coat is mandatory. For tasks with a higher risk of splashes or spills, a chemically resistant apron or coveralls are recommended. [2]	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved respirator with a particulate filter (N95 or higher) may be necessary.	To prevent inhalation of airborne particles that can cause respiratory irritation.
Footwear	Closed-toe shoes that fully cover the feet are required.	Standard laboratory practice to protect against spills. [3]

First Aid Measures

In the event of exposure, immediate and appropriate action is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[4][5] Seek immediate medical attention from an eye specialist.[5] Do not rub the eye.[5]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[4] Remove contaminated clothing. If irritation persists, seek medical attention.
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek medical attention if respiratory irritation or other symptoms persist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Accidental Release and Disposal

6.1. Accidental Release:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined in Section 4.
- For small spills of solid material, carefully sweep up the material to avoid generating dust and place it in a sealed, labeled container for disposal.
- Prevent the material from entering drains or waterways.

6.2. Disposal:

- Dispose of 3-propionylindole and any contaminated materials as hazardous waste.[6]
- All waste must be packaged in containers that are compatible with the material.[7]

- Follow all local, state, and federal regulations for hazardous waste disposal.^{[6][8]} Do not dispose of down the drain.^[1]

Toxicological Information

Detailed toxicological studies for 3-propionylindole are not readily available in the public domain. The GHS classification indicates the following potential health effects:

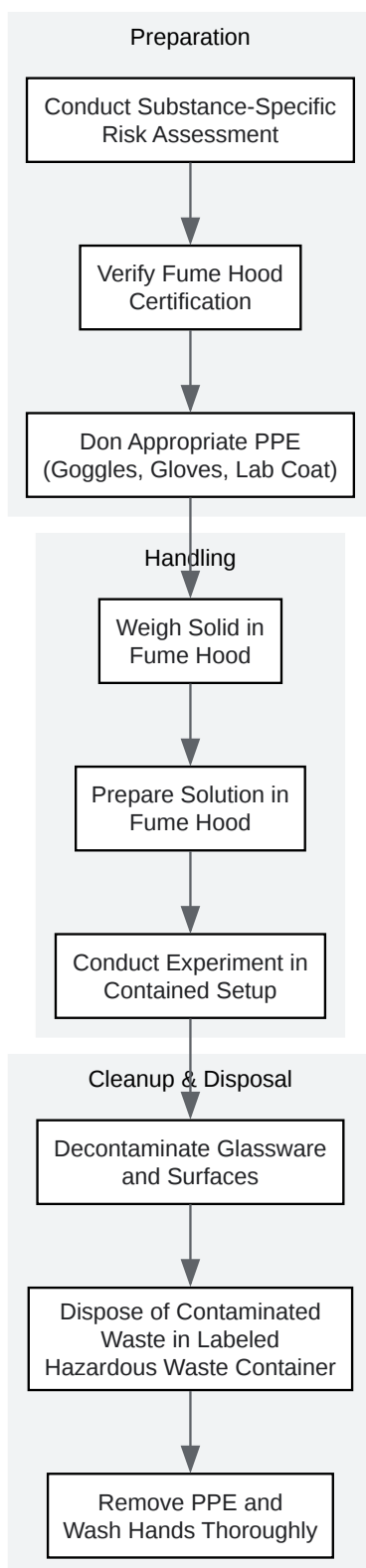
Effect	Description
Acute Oral Toxicity	Harmful if swallowed.
Skin Irritation	Causes skin irritation upon contact.
Eye Damage	Causes serious, potentially irreversible, eye damage.
Respiratory Irritation	May cause irritation to the respiratory tract upon inhalation of dust.

No information was found regarding carcinogenicity, mutagenicity, or reproductive toxicity. As with any chemical with incomplete toxicological data, it should be handled with the utmost caution, assuming high potency.

Experimental Protocols and Visualizations

8.1. Standard Handling Protocol Workflow

The following diagram illustrates a standard workflow for safely handling 3-propionylindole in a laboratory setting.

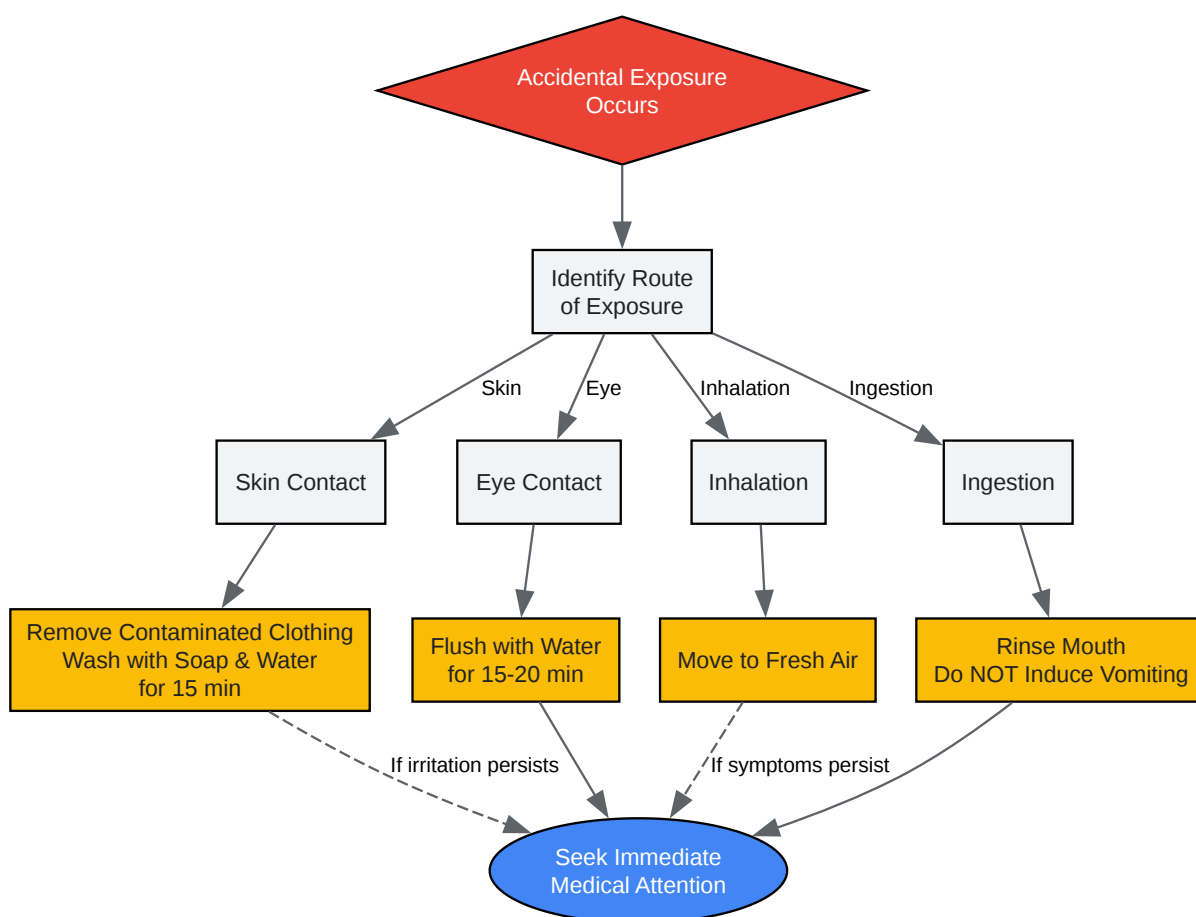


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Caption: Standard laboratory workflow for handling 3-propionylindole.

8.2. Emergency Response Logic for Accidental Exposure

This diagram outlines the logical steps to be taken in the event of an accidental exposure to 3-propionylindole.



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Caption: Emergency first aid response for exposure to 3-propionylindole.

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